

Application Notes & Protocols: Total Antioxidant Capacity in Human Serum using Neocuproine (CUPRAC Method)

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Compound of Interest

Compound Name: Neocuproine hemihydrate

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Introduction

The measurement of Total Antioxidant Capacity (TAC) in biological samples such as human serum is a critical indicator of an organism's ability to counteract oxidative stress, which is implicated in numerous diseases. The Cupric Reducing Antioxidant Capacity (CUPRAC) assay is a robust and versatile method for determining TAC. This method is based on the reduction of the Cu(II)-Neocuproine complex to the more stable Cu(I)-Neocuproine complex by antioxidants present in the sample. The resulting chromophore has a maximum absorbance at 450 nm, and the absorbance is directly proportional to the total antioxidant capacity of the sample.^{[1][2][3][4][5]}

The CUPRAC assay offers several advantages, including its operation at a physiological pH, its ability to measure both hydrophilic and lipophilic antioxidants, and the stability of the reagents.^{[1][6]} This makes it a superior choice compared to other methods like the FRAP assay, which may not be responsive to certain thiol-type antioxidants such as glutathione.^{[1][2][3][6]}

Principle of the Method

The CUPRAC assay relies on the reduction of cupric ions (Cu^{2+}) to cuprous ions (Cu^{+}) by the antioxidants present in the serum sample. In the presence of neocuproine (2,9-dimethyl-1,10-

phenanthroline), the resulting cuprous ions form a stable, colored complex with a maximum absorbance at 450 nm.^{[5][7][8]} The intensity of the color is directly proportional to the concentration of antioxidants in the sample.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the CUPRAC assay for total antioxidant capacity in human serum.

Table 1: Reagent and Standard Concentrations

Reagent/Standard	Concentration	Solvent
Copper (II) Chloride (CuCl ₂)	10 mM	Deionized Water
Neocuproine	7.5 mM	Ethanol
Ammonium Acetate Buffer	1.0 M, pH 7.0	Deionized Water
Trolox (Standard)	Stock solutions typically 1-2 mM	Ethanol or appropriate solvent

Table 2: Assay Parameters

Parameter	Value
Wavelength of Maximum Absorbance (λ_{max})	450 nm
Incubation Time	30 minutes ^{[7][9][10][11]}
Incubation Temperature	Room Temperature (or 50°C for slow-reacting antioxidants) ^{[1][2][3][9]}
pH	7.0 ^{[7][9][10]}
Intra-assay Coefficient of Variation (CV)	0.7% ^{[1][2][3][6]}
Inter-assay Coefficient of Variation (CV)	1.5% ^{[1][2][3][6]}

Experimental Protocols

This section provides a detailed methodology for determining the total antioxidant capacity of human serum using the CUPRAC method. The protocol is divided into reagent preparation, sample preparation (for hydrophilic and lipophilic antioxidants), and the assay procedure.

Reagent Preparation

- Copper (II) Chloride Solution (10 mM): Dissolve the appropriate amount of $\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$ in deionized water.[\[12\]](#)
- Neocuproine Solution (7.5 mM): Dissolve the appropriate amount of neocuproine in 96% ethanol.[\[10\]](#)[\[12\]](#)
- Ammonium Acetate Buffer (1.0 M, pH 7.0): Dissolve ammonium acetate in deionized water and adjust the pH to 7.0.[\[10\]](#)[\[12\]](#)
- Trolox Standard Solutions: Prepare a stock solution of Trolox in ethanol. From the stock solution, prepare a series of standard solutions of known concentrations for generating a calibration curve.

Sample Preparation

For Hydrophilic Antioxidants:

- To precipitate proteins, add perchloric acid to the serum sample.
- Centrifuge the mixture.
- Collect the supernatant, which contains the hydrophilic antioxidants.[\[1\]](#)[\[2\]](#)[\[3\]](#)

For Lipophilic Antioxidants:

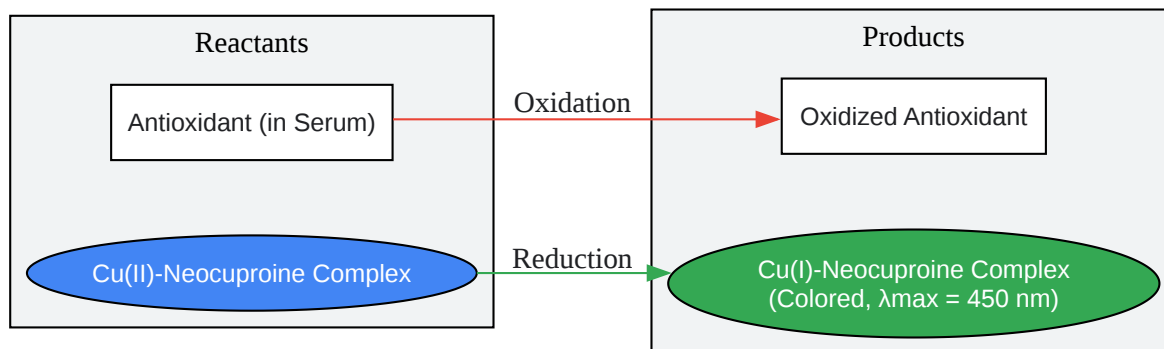
- Mix the serum sample with an ethanolic solution.
- Extract the lipophilic antioxidants using n-hexane.
- Centrifuge the mixture and collect the n-hexane layer containing the lipophilic antioxidants.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Assay Procedure

- Pipette 1.0 mL of the Copper (II) Chloride solution into a test tube.
- Add 1.0 mL of the Neocuproine solution to the test tube.
- Add 1.0 mL of the Ammonium Acetate buffer to the test tube.
- Add the serum extract (either hydrophilic or lipophilic fraction) or Trolox standard solution to the test tube.
- Bring the final volume to a consistent total volume with the appropriate solvent (deionized water for hydrophilic fraction, ethanol/hexane for lipophilic fraction).
- Mix the contents of the tube thoroughly.
- Incubate the reaction mixture at room temperature for 30 minutes.[\[7\]](#)[\[11\]](#)
- Measure the absorbance of the solution at 450 nm against a reagent blank.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[10\]](#) The reagent blank is prepared by mixing all the reagents without the sample or standard.[\[12\]](#)
- Construct a calibration curve by plotting the absorbance of the Trolox standards against their concentrations.
- Determine the total antioxidant capacity of the serum sample from the calibration curve and express the results as Trolox equivalents.

Visualizations

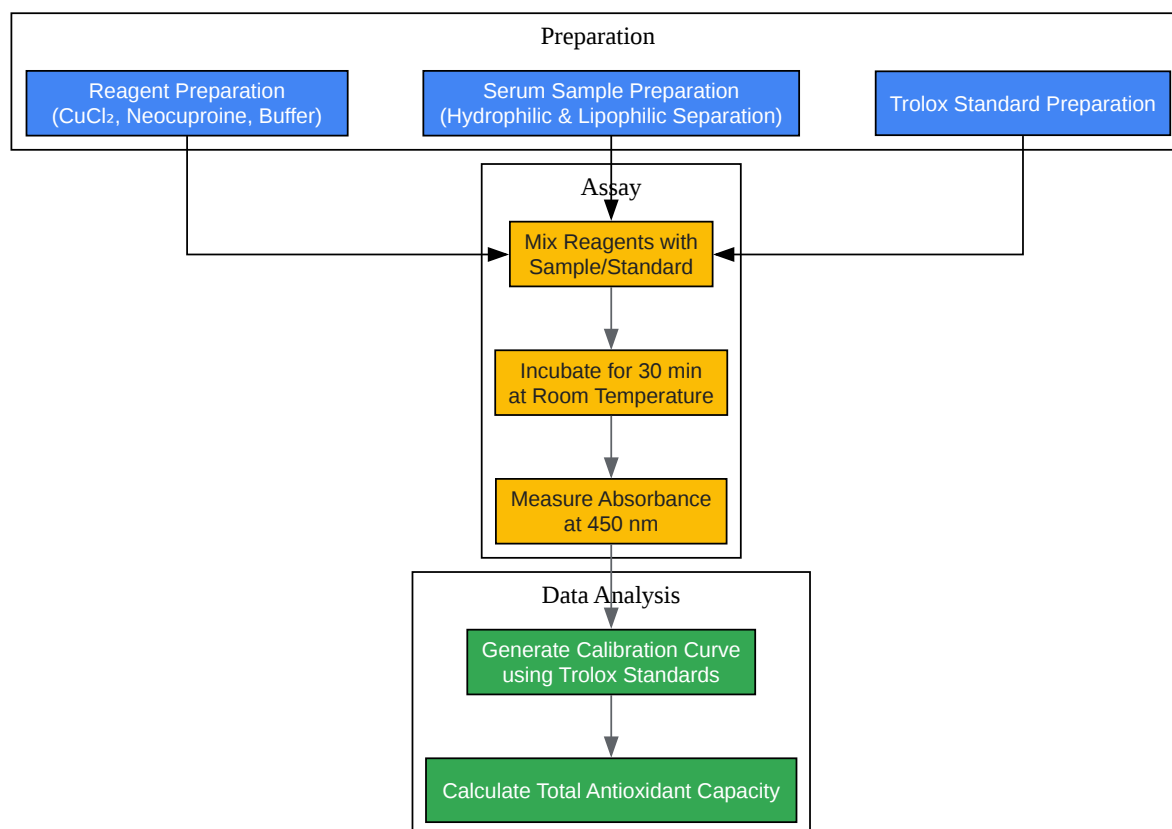
CUPRAC Assay Principle



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Caption: Principle of the CUPRAC assay.

Experimental Workflow



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Caption: Experimental workflow for the CUPRAC assay.

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